

Application Note: Identification of Lewisite 3 by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest		
Compound Name:	Lewisite 3	
Cat. No.:	B12683719	Get Quote

Abstract

This application note provides a detailed protocol for the identification of the chemical warfare agent **Lewisite 3** (Tris(2-chlorovinyl)arsine) in organic matrices using Gas Chromatography-Mass Spectrometry (GC-MS). Unlike Lewisite 1 and 2, **Lewisite 3** does not typically require derivatization for analysis, simplifying the workflow.[1][2] This protocol outlines the necessary steps from sample preparation to data analysis, providing recommended instrumental parameters and key mass spectral data for confident identification. This method is intended for use by trained researchers and scientists in properly equipped laboratory facilities.

Disclaimer: **Lewisite 3** is a highly toxic chemical warfare agent. All handling, sample preparation, and analysis must be conducted by qualified personnel in a laboratory equipped with appropriate engineering controls (e.g., fume hoods, ventilation) and personal protective equipment (PPE). Adherence to all institutional and governmental safety regulations is mandatory.

Introduction

Lewisite is a blistering agent (vesicant) containing arsenic. It exists in three forms: Lewisite 1 (L-1), Lewisite 2 (L-2), and **Lewisite 3** (L-3). Gas Chromatography coupled with Mass Spectrometry (GC-MS) is a definitive and powerful technique for the identification of chemical warfare agents, providing both chromatographic separation and structural information for



unambiguous confirmation.[1] While L-1 and L-2 are often derivatized with thiols to enhance stability and chromatographic performance, L-3 does not readily react with these agents and can be analyzed directly.[1][2][3] This protocol details a direct GC-MS method for the qualitative identification of L-3.

Experimental Protocol

- Gas Chromatograph-Mass Spectrometer (GC-MS): Equipped with an electron ionization (EI) source.[4][5]
- GC Column: 30 m x 0.25 mm ID x 0.25 μm film thickness, 5% Phenyl Methyl Siloxane (e.g., DB-5ms, HP-5ms, or equivalent).
- Autosampler and Vials: 2 mL amber glass vials with PTFE-lined caps.[6][7]
- Syringes: Standard GC autosampler syringes.
- General Laboratory Glassware: Volumetric flasks, pipettes.
- Centrifuge: For removing particulates from sample extracts.[6][7]
- Hexane or Dichloromethane (DCM): GC-MS grade, for sample dilution and extraction.[2][7]
- Helium: Ultra-high purity (99.999%), as GC carrier gas.
- **Lewisite 3** Standard: Certified reference material for instrument calibration and retention time confirmation.

The goal of sample preparation is to extract L-3 into a volatile organic solvent suitable for GC-MS analysis, free from non-volatile contaminants.[6][7][8]

- Liquid Samples (Organic Matrix):
 - If the sample is already in a volatile organic solvent (e.g., diesel oil), dilute a known
 volume with hexane or DCM to a final concentration of approximately 1-10 μg/mL.[1][6]
 - Vortex the sample for 30 seconds.



- If particulates are present, centrifuge at 3000 rpm for 5 minutes.[6][7]
- Carefully transfer the supernatant to a 2 mL GC vial for analysis.
- Solid Samples (e.g., Soil):
 - Weigh approximately 1-5 g of the sample into a glass vial.
 - Add 10 mL of hexane or DCM.
 - Vortex vigorously for 2 minutes to extract the analyte.
 - Allow the solid material to settle, or centrifuge to separate the phases.
 - Transfer the organic extract (supernatant) to a clean GC vial.

Note: Avoid aqueous samples as water is not suitable for direct GC-MS analysis and Lewisites readily hydrolyze.[2][6][7]

GC-MS Instrumental Parameters

The following parameters serve as a starting point and may require optimization based on the specific instrument and column used.



Parameter	Recommended Setting	
GC System		
Injection Mode	Splitless	
Injection Volume	1 μL	
Injector Temperature	250 °C	
Carrier Gas	Helium	
Flow Rate	1.0 mL/min (Constant Flow)	
Oven Program	Initial: 50 °C, hold for 2 min	
Ramp: 10 °C/min to 280 °C		
Final Hold: Hold at 280 °C for 5 min	_	
MS System	_	
Ionization Mode	Electron Ionization (EI)	
Electron Energy	70 eV	
Ion Source Temp.	230 °C	
Quadrupole Temp.	150 °C	
Mass Scan Range	40 - 450 amu	
Solvent Delay	3 - 5 minutes (to prevent filament damage from the solvent peak)	

Data Analysis and Identification

Identification of **Lewisite 3** is based on a match of both its gas chromatographic retention time and its mass spectrum against a certified reference standard.

Retention Time (RT): The retention time of the peak of interest in the sample chromatogram
must match the RT of the Lewisite 3 standard analyzed under identical conditions. A
literature example identified L-3 at a retention time of approximately 16.58 minutes under its
specific analytical conditions.[2]



Mass Spectrum: The EI mass spectrum of the peak must be consistent with the known fragmentation pattern of Lewisite 3. The mass spectrum serves as a "fingerprint" for the molecule.[5] The process involves the initial ionization of the molecule to form a molecular ion (M+•), which then breaks apart into characteristic fragment ions.[4][9][10]

Quantitative Data Summary

The following table summarizes key identification data for **Lewisite 3**.

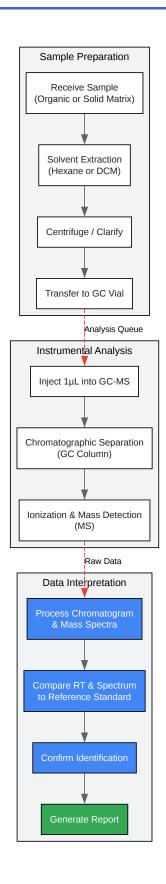
Compound	Formula	Molecular Weight (g/mol)	Retention Time (min)	Characteristic Mass Ions (m/z)
Lewisite 3	C6H6AsCl3	286.38	Instrument Dependent	To be populated with specific fragmentation data when available from reference standards.

(Note: Specific characteristic mass ions for **Lewisite 3** are less commonly published than for Lewisite 1. Analysis alongside a reference standard is critical for identifying the unique molecular ion and key fragment ions for confirmation.)

Workflow Diagram

The following diagram illustrates the complete workflow for the identification of **Lewisite 3**.





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Caption: Experimental workflow for **Lewisite 3** identification by GC-MS.



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